

Essential Safety and Operational Guide for Handling JTV-519 Free Base

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Compound of Interest

Compound Name: Jtv-519 free base

Cat. No.: B1663253

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **JTV-519 free base** (CAS No. 145903-06-6), a potent research compound. Adherence to these guidelines is essential to ensure personnel safety and environmental protection.

Hazard Identification and Safety Precautions

JTV-519 free base is a 1,4-benzothiazepine derivative intended for research use only.^{[1][2]}

While a comprehensive toxicological profile is not publicly available, the compound is classified under the Globally Harmonized System (GHS) with the following hazard statement:

- H410: Very toxic to aquatic life with long lasting effects.^[2]

This necessitates stringent procedures to prevent environmental release. Due to its potent biological activity as a calcium channel modulator, it should be handled with caution, assuming it may have significant physiological effects in humans.

Precautionary Statements:

- P273: Avoid release to the environment.^[2]
- P391: Collect spillage.^[2]

- P501: Dispose of contents/container in accordance with local, regional, national, and international regulations.[\[2\]](#)

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **JTV-519 free base**. The following table summarizes the required equipment:

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or other chemically resistant gloves. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.
Body Protection	Laboratory Coat	Standard laboratory coat. Consider a disposable gown for procedures with a high risk of contamination.
Respiratory	Respirator	A NIOSH-approved respirator may be necessary for handling large quantities or when generating aerosols.

Operational Plan: Step-by-Step Handling Procedures

A meticulous approach to handling **JTV-519 free base** is critical to minimize exposure and prevent contamination.

3.1. Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.

- Storage: Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials. Recommended storage is at -20°C or -80°C for stock solutions to ensure stability.

[3]

- Labeling: Ensure the container is clearly labeled with the compound name, CAS number, and hazard warnings.

3.2. Preparation of Solutions

- Designated Area: All handling of the solid compound and preparation of solutions should be conducted in a designated area, such as a chemical fume hood or a containment glove box, to prevent inhalation of dust.
- Weighing: Use a precision balance within a ventilated enclosure. Handle the solid with care to avoid generating dust.
- Solvent Selection: **JTV-519 free base** is soluble in DMSO.[4]
- Dissolving: Add the solvent to the pre-weighed compound slowly. Cap the vial securely and vortex or sonicate until fully dissolved.

3.3. Experimental Use

- Containment: Conduct all experiments involving **JTV-519 free base** in a manner that contains the material and prevents its release into the environment.
- Spill Management: In case of a spill, immediately alert personnel in the area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. Clean the spill area thoroughly.

Disposal Plan

Due to its high toxicity to aquatic life, proper disposal of **JTV-519 free base** and all contaminated materials is of utmost importance.

- Waste Segregation: All waste contaminated with JTV-519, including unused compound, solutions, contaminated PPE (gloves, disposable lab coats), and labware (pipette tips, vials), must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.

- **Waste Disposal:** The sealed container must be disposed of through a licensed hazardous waste disposal company. Under no circumstances should JTV-519 waste be disposed of down the drain or in regular trash.
- **Decontamination:** All non-disposable equipment and work surfaces should be thoroughly decontaminated after use.

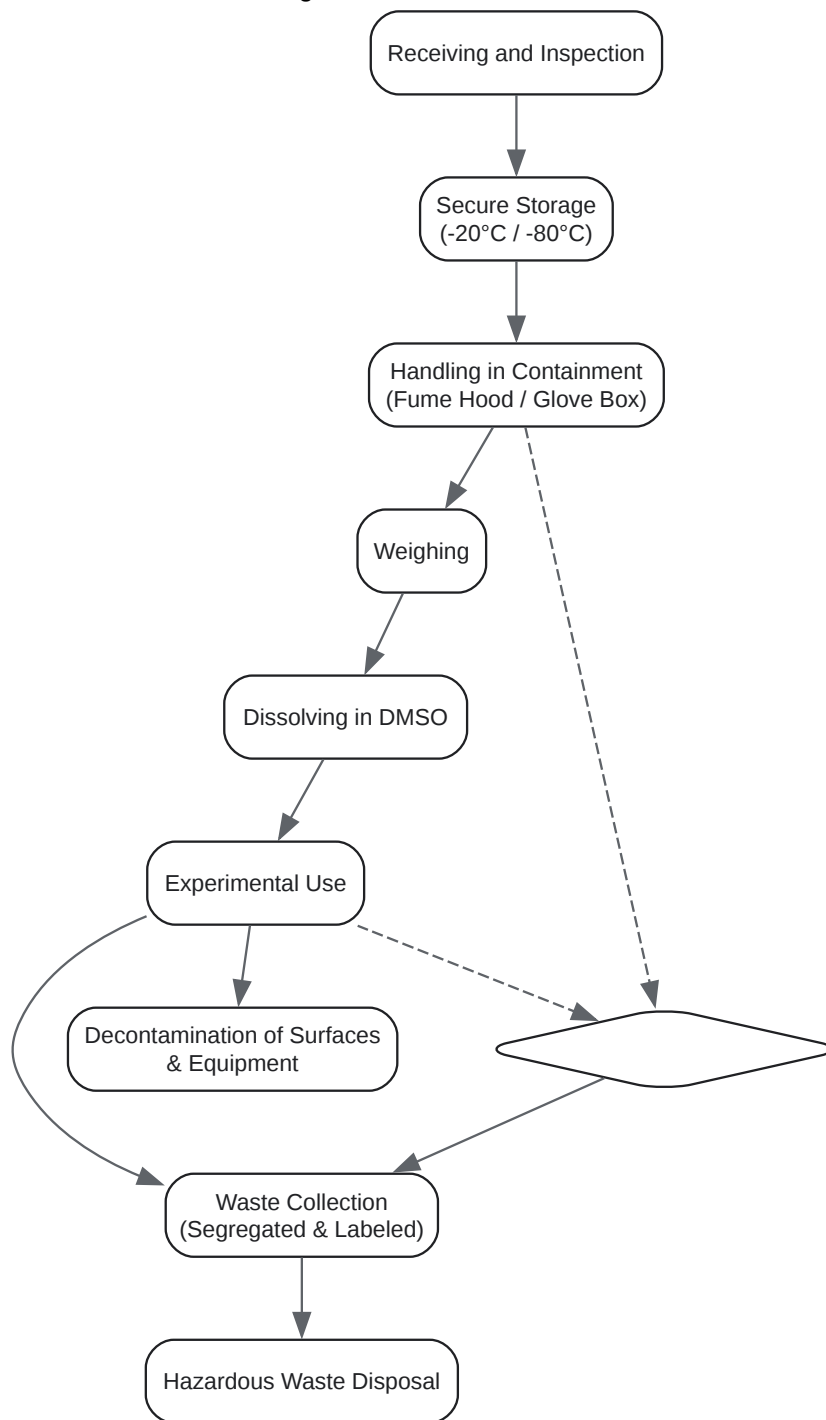
Biological Activity and Mechanism of Action

JTV-519 is a Ca^{2+} -dependent blocker of the sarcoplasmic reticulum Ca^{2+} -stimulated ATPase (SERCA) and a partial agonist of ryanodine receptors (RyR2) in striated muscle.^{[5][6]} Its primary mechanism of action involves stabilizing the closed state of the RyR2 channel, thereby reducing diastolic Ca^{2+} leak from the sarcoplasmic reticulum.^{[2][7]} This action is believed to be responsible for its antiarrhythmic and cardioprotective properties.^{[5][6]}

Visualized Workflows and Pathways

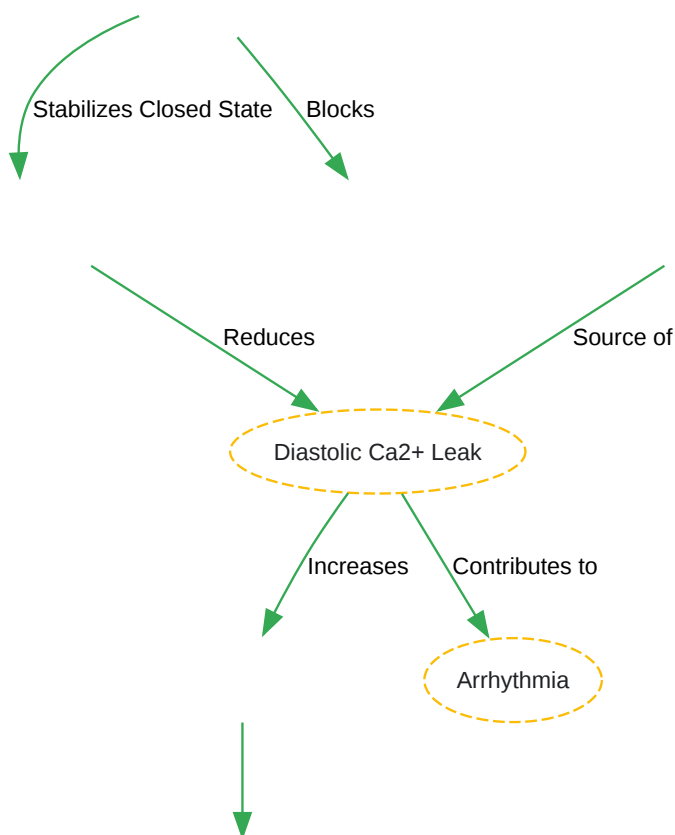
To further aid in understanding the safe handling procedures and the compound's mechanism of action, the following diagrams are provided.

Safe Handling Workflow for JTV-519 Free Base

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Safe Handling Workflow

Mechanism of Action of JTV-519

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JTV-519 Signaling Pathway

By adhering to these safety protocols and operational plans, researchers can handle **JTV-519 free base** responsibly, ensuring both personal safety and the protection of the environment.

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References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. JTV-519 - Wikipedia [en.wikipedia.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. JTV 519 fumarate | Ryanodine Receptors | Tocris Bioscience [tocris.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. JTV519 (K201) reduces sarcoplasmic reticulum Ca²⁺ leak and improves diastolic function in vitro in murine and human non-failing myocardium - PMC [pmc.ncbi.nlm.nih.gov]
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